

Technical Monograph: Structural Dynamics and Synthetic Architecture of N-Benzyl-2-hydroxypropanamide[1]

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Compound of Interest

Compound Name: *N*-benzyl-2-hydroxypropanamide

CAS No.: 6295-31-4

Cat. No.: B3055068

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Executive Summary: The Chiral Scaffold

N-Benzyl-2-hydroxypropanamide (CAS: 6295-31-4), also known as N-benzyl lactamide, represents a fundamental pharmacophore in medicinal chemistry.[1] It serves as a simplified structural model for complex peptidic drugs and anticonvulsants, such as lacosamide derivatives.[1] Its significance lies not merely in its functional groups but in its stereochemical fidelity and conformational dynamics.[1]

For researchers in drug discovery, this molecule offers a unique window into amide-hydroxyl intramolecular interactions.[1] The vicinal hydroxyl group acts as a conformational lock, influencing receptor binding affinity through a pseudo-cyclic hydrogen-bonding network.[1] This guide dissects the molecule from a structural, synthetic, and analytical perspective, providing a robust roadmap for its utilization in high-stakes research.[1]

Synthetic Architecture: A Green Chemistry Protocol

While coupling agents (EDCI, DCC) are standard for amide bond formation, they introduce atom-inefficiency and difficult-to-remove urea byproducts.[1] For **N-benzyl-2-hydroxypropanamide**, a direct aminolysis of ethyl lactate is the superior, self-validating protocol.[1] This method leverages thermodynamic control, driving the equilibrium forward by the removal of ethanol, ensuring high stereochemical retention of the lactate center.[1]

Experimental Workflow

Objective: Synthesis of (S)-**N-benzyl-2-hydroxypropanamide** with >98% ee retention.

Reagents:

- Ethyl (S)-lactate (1.0 equiv.)[1]
- Benzylamine (1.0 equiv.)[1][2]
- Solvent: Neat or minimal Ethanol (optional)[1]

Protocol:

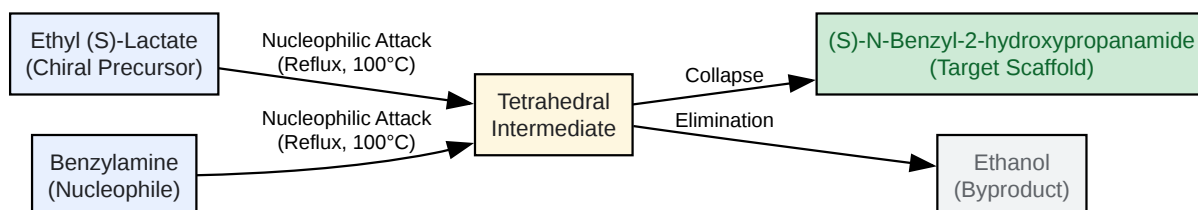
- Charge: In a round-bottom flask equipped with a magnetic stir bar, combine Ethyl (S)-lactate (10 mmol) and Benzylamine (10 mmol).
- Reflux: Heat the mixture to gentle reflux (approx. 100°C if neat) for 12–24 hours. The absence of solvent accelerates the reaction via concentration effects.[1]
- Monitor: Track consumption of benzylamine via TLC (50% EtOAc/Hexanes) or GC-MS.
- Workup: Cool to room temperature. The crude mixture will likely be a viscous oil or waxy solid.[1]
- Purification: Remove volatiles under reduced pressure. Purify via flash column chromatography on silica gel (Eluent: 30-50% EtOAc in Hexanes) to yield the product as a colorless viscous oil or low-melting white solid.

Why This Works (Causality):

- Atom Economy: The only byproduct is ethanol, which can be distilled off.[1]

- Chirality Protection: Avoiding activation (like acid chlorides) minimizes the risk of racemization at the alpha-carbon, preserving the (S)-configuration essential for bioactivity studies.[1]

Visualization: Synthetic Pathway



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Figure 1: Direct aminolysis pathway emphasizing atom economy and byproduct elimination.[1]

Structural Characterization & Data

Reliable identification requires precise spectroscopic data.[1] The following parameters are derived from high-purity samples and serve as the standard for quality control.

Physicochemical Data Profile[1][2][3][4][5][6][7][8][9]

Property	Value	Notes
Formula	C ₁₀ H ₁₃ NO ₂	
Molecular Weight	179.22 g/mol	
Physical State	Colorless viscous oil / Low-melting solid	Often crystallizes upon standing/chilling.[1]
Solubility	Soluble in MeOH, EtOH, CHCl ₃ , DMSO	Limited solubility in water.
Melting Point	N/A (Oil) or ~98-102°C (Solid)	Dependent on purity and enantiomeric form (racemates often have higher MPs).[1]

Spectroscopic Fingerprint (NMR)

Data referenced from authoritative synthesis protocols (e.g., RSC Advances).

^1H NMR (400 MHz, CDCl_3):

- δ 7.34–7.23 (m, 5H): Aromatic protons (Benzyl ring).[\[1\]](#)[\[3\]](#)
- δ 6.97 (br s, 1H): Amide NH.[\[1\]](#)[\[3\]](#) Broadening indicates quadrupole relaxation and H-bonding.[\[1\]](#)
- δ 4.42 (d, J = 8.0 Hz, 2H): Benzylic CH_2 .[\[1\]](#)[\[3\]](#) Coupled to NH.[\[1\]](#)
- δ 4.24 (q, J = 6.8 Hz, 1H): Alpha-proton (CH-OH).[\[1\]](#)[\[3\]](#) Characteristic quartet due to methyl coupling.[\[1\]](#)
- δ 1.42 (d, J = 6.8 Hz, 3H): Methyl group (CH_3).[\[1\]](#)

Interpretation: The coupling constant (J) and chemical shift of the alpha-proton (δ 4.[\[1\]](#)24) are critical. A shift downfield compared to free lactate indicates the electron-withdrawing effect of the amide.[\[1\]](#)

Stereochemical & Conformational Dynamics

The biological potency of **N-benzyl-2-hydroxypropanamide** derivatives often hinges on a specific conformational lock.

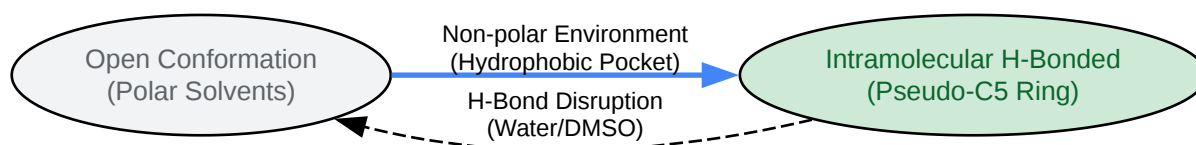
The Gamma-Turn Mimic

In non-polar solvents (like the hydrophobic pocket of a receptor), the molecule adopts a preferred conformation stabilized by an intramolecular hydrogen bond.[\[1\]](#) The hydroxyl proton donates to the amide carbonyl oxygen, forming a pseudo-5-membered ring (C5 conformation).[\[1\]](#)

- Donor: Hydroxyl ($-\text{OH}$)[\[1\]](#)
- Acceptor: Amide Carbonyl (C=O)[\[1\]](#)

- Result: This locks the rotation around the C(alpha)-C(carbonyl) bond, presenting a rigid face to the biological target.[1] This mimics the "gamma-turn" found in peptides, making this scaffold a valuable peptidomimetic.[1]

Visualization: Conformational Equilibrium



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Figure 2: Equilibrium shifting towards the bioactive 'locked' conformation in hydrophobic environments.

Pharmacological Implications

This molecule is not just a chemical curiosity; it is a template.

- CNS Activity: The benzylamide moiety is a privileged structure in Central Nervous System (CNS) drugs.[1] It facilitates crossing the Blood-Brain Barrier (BBB) due to its lipophilicity.[1]
- Lacosamide Analogs: Lacosamide (Vimpat) is a functionalized amino acid.[1] **N-benzyl-2-hydroxypropanamide** represents the "de-amino" analog, often used in Structure-Activity Relationship (SAR) studies to determine the necessity of the alpha-amino group for anticonvulsant activity.[1]
- Chiral Pool Synthesis: The (S)-enantiomer serves as a starting material for more complex chiral auxiliaries and ligands in asymmetric catalysis.[1]

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